

Application Notes and Protocols: Thermosol Dyeing of Polyester with Disperse Blue 77

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Compound of Interest

Compound Name: *Disperse Blue 77*

CAS No.: 20241-76-3

Cat. No.: B1588612

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These application notes provide a comprehensive overview and detailed protocols for the Thermosol dyeing of polyester and its blends using **Disperse Blue 77**. The Thermosol process is a continuous method that utilizes dry heat for the fixation of disperse dyes onto synthetic fibers, primarily polyester.[1][2] This technique is highly regarded for its efficiency, high production rates, and excellent dye utilization, typically achieving fixation rates of 75-90%.[3][4]

Disperse Blue 77 (C.I. 60766) is an anthraquinone-based high-temperature disperse dye, making it well-suited for the Thermosol process.[5] Its molecular structure and properties allow for effective sublimation and diffusion into the polyester fiber matrix at elevated temperatures.
[2]

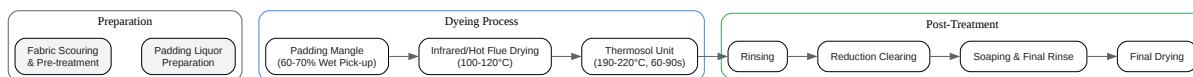
Chemical and Physical Properties of Disperse Blue 77

Property	Value
C.I. Name	Disperse Blue 77
CAS Number	20241-76-3[6][7][8][9][10]
Molecular Formula	C ₂₀ H ₁₂ N ₂ O ₆ [6][7][8][9]
Molecular Weight	376.32 g/mol [6][7][9]
Chemical Structure	Anthraquinone
Appearance	Dark blue powder[8]
Application	Suitable for high-temperature dyeing methods such as Thermosol.[5][10]

Thermosol Dyeing Process Overview

The Thermosol process involves several key stages: padding the fabric with the dye dispersion, drying, thermofixation at high temperatures, and subsequent washing.[11] During thermofixation, the dry heat causes the polyester fibers to swell, facilitating the sublimation of the disperse dye and its diffusion into the fiber structure.[1][2]

Experimental Workflow for Thermosol Dyeing



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Caption: Workflow of the continuous Thermosol dyeing process.

Experimental Protocols

The following protocols provide a detailed methodology for the Thermosol dyeing of 100% polyester fabric with **Disperse Blue 77**.

Materials and Equipment

- 100% Polyester Fabric (scoured and pre-treated)
- **Disperse Blue 77**
- Dispersing Agent
- Migration Inhibitor
- Acetic Acid
- Sodium Hydrosulphite
- Caustic Soda (Sodium Hydroxide)
- Non-ionic Detergent
- Padding Mangle
- Infrared (IR) Pre-dryer and Hot Flue Dryer
- Thermosol Unit (Hot Flue or Contact Heat)
- Continuous Washing Range

Protocol 1: Padding Liquor Preparation

- Dispersion Preparation: Create a stock dispersion of **Disperse Blue 77**. For a desired shade, weigh the required amount of dye. Make a paste with an equal amount of a suitable dispersing agent and a small amount of warm water.
- Liquor Formulation: Prepare the padding bath with the components in the table below. The concentration of **Disperse Blue 77** will depend on the target shade depth.

Component	Concentration	Purpose
Disperse Blue 77	X g/L (e.g., 5-20 g/L)	Colorant
Migration Inhibitor	10-20 g/L	Prevents dye migration during drying[12]
Acetic Acid	q.s. to pH 4.5-5.5	Maintains acidic conditions for optimal dyeing[12][13]
Water	to 1 L	Solvent

- Mixing: Add the prepared dye dispersion to the bath containing the migration inhibitor and water. Adjust the pH with acetic acid. Ensure the liquor is homogenous before application.

Protocol 2: Thermosol Dyeing Process

- Padding: Pass the scoured and dried polyester fabric through the padding liquor using a padding mangle. Adjust the mangle pressure to achieve a wet pick-up of 60-70%. [12]
- Drying: Immediately dry the padded fabric. An infrared pre-dryer is recommended to minimize dye migration, followed by a hot flue dryer at a temperature of 100-120°C. [12][13]
- Thermofixation: The crucial step is to pass the dried fabric through a Thermosol unit. The temperature and dwell time are critical parameters that influence dye fixation and final shade.
 - Temperature: 190-220°C [2][12]
 - Time: 60-90 seconds [3][12][14] The optimal conditions depend on the fabric's weight and construction. [12]

Protocol 3: After-treatment (Washing and Clearing)

After thermofixation, it is essential to remove any unfixed dye from the fabric surface to ensure good wash fastness.

- Rinsing: The fabric should first be rinsed with warm water to remove thickeners and other chemicals. [3]

- Reduction Clearing: This step is performed to remove any remaining unfixed disperse dye. A typical recipe is as follows:

Component	Concentration
Sodium Hydrosulphite	2 g/L[3]
Caustic Soda (50%)	1-2 g/L[3]
Non-ionic Detergent	1 g/L[3]
Temperature	70-80°C
Time	10-20 minutes

- Soaping and Rinsing: Following reduction clearing, the fabric should be thoroughly rinsed and then subjected to a soaping treatment with a non-ionic detergent at 60°C.[3] Finally, rinse with hot and cold water.
- Drying: Dry the washed fabric.

Expected Results and Data Presentation

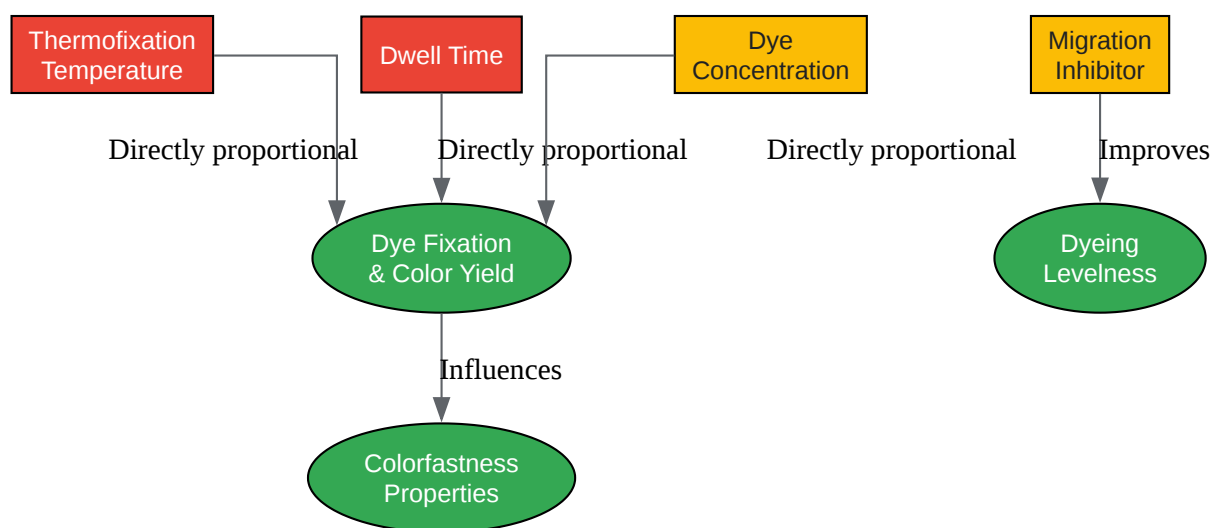
The Thermosol process with **Disperse Blue 77** is expected to yield a deep blue shade on polyester with good fastness properties. Quantitative data on colorfastness should be determined using standardized testing methods.

Typical Colorfastness Properties for Disperse Blue 77

Fastness Property	Rating (ISO Standards)
Light Fastness	5-6
Washing Fastness (ISO 105-C06)	4-5
Sublimation Fastness	4-5
Rubbing Fastness (Dry)	4-5
Rubbing Fastness (Wet)	4

Note: These are typical values and may vary depending on the specific dyeing conditions and substrate.

Logical Relationship of Key Process Parameters



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Caption: Interrelationship of key parameters in the Thermosol process.

Troubleshooting

Common issues in the Thermosol process include uneven dyeing, which can result from temperature variations in the Thermosol unit or improper liquor feed.[13] Ensuring uniform heat distribution and consistent padding are crucial for achieving level dyeing. The selection of dyes with low sensitivity to temperature fluctuations can also mitigate such problems.[13]

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